

Essential Safety and Operational Guide for 4-Amino-4'-chlorobenzophenone

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Compound of Interest

Compound Name: 4-Amino-4'-chlorobenzophenone

Cat. No.: B1229614

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This document provides critical safety and logistical information for the handling and disposal of **4-Amino-4'-chlorobenzophenone**. Adherence to these procedures is essential for ensuring laboratory safety and proper environmental stewardship.

Summary of Safety and Physical Data

Due to limited available data for **4-Amino-4'-chlorobenzophenone**, a conservative approach to handling is strongly recommended. The following table summarizes known physical properties and highlights the absence of established exposure limits. In the absence of specific data, it is prudent to handle this compound as potentially hazardous.

Parameter	Value	Reference
Chemical Name	4-Amino-4'-chlorobenzophenone	N/A
CAS Number	4913-77-3	N/A
Molecular Formula	C ₁₃ H ₁₀ ClNO	N/A
Molecular Weight	231.68 g/mol	N/A
Occupational Exposure Limits (OELs)	No data available	[1]
Biological Limit Values	No data available	[1]

Given the lack of established OELs for **4-Amino-4'-chlorobenzophenone**, it is advisable to reference the exposure limits of structurally similar compounds for a conservative risk assessment. For instance, 4-Chloroaniline, a related aromatic amine, has an OSHA Permissible Exposure Limit (PEL) of 5 ppm (19 mg/m³) as an 8-hour time-weighted average (TWA), with a skin notation indicating that dermal absorption is a significant route of exposure.

Personal Protective Equipment (PPE) Protocol

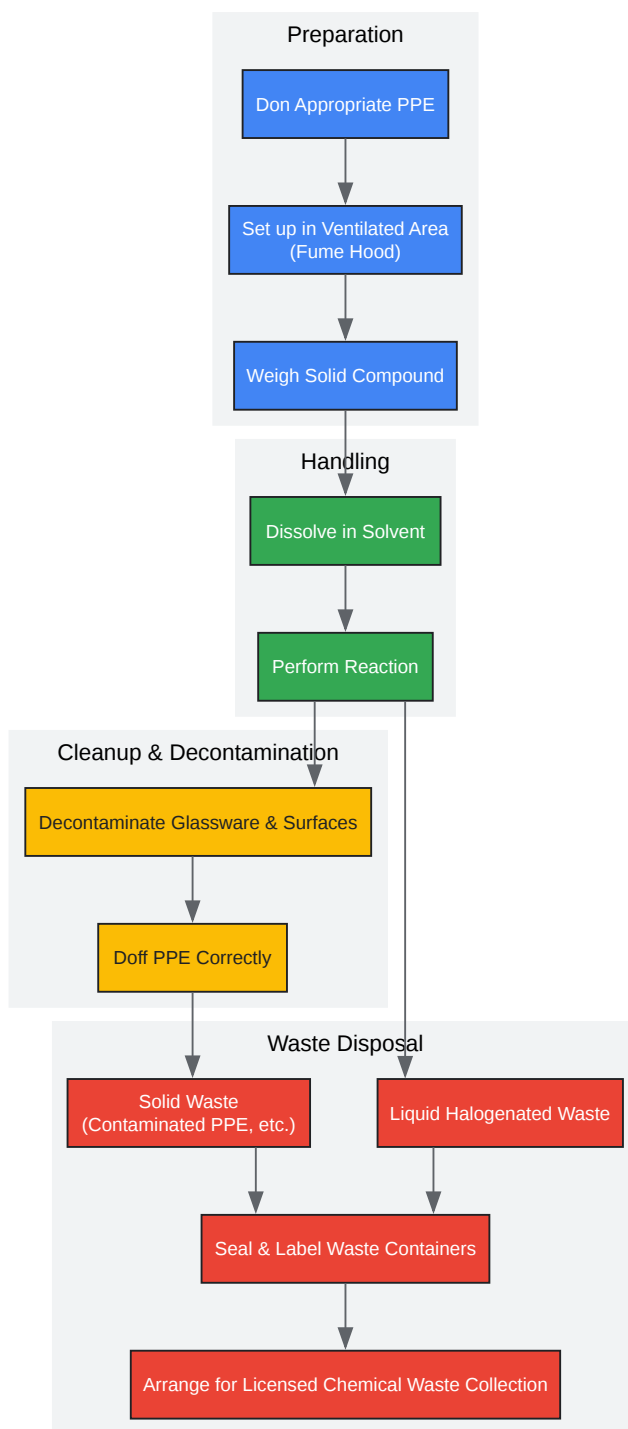
A multi-layered approach to personal protection is mandatory when handling **4-Amino-4'-chlorobenzophenone** in both solid and solution forms.

Protection Type	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. ^[1]	Protects against splashes and airborne particles.
Skin Protection	- Gloves: Viton or Neoprene gloves are recommended for handling halogenated and aromatic hydrocarbons. Nitrile gloves can be used for incidental contact but should be changed immediately upon contamination. ^{[2][3]} - Clothing: Wear impervious, fire/flamm-resistant clothing and a lab coat. ^[1]	Prevents skin contact and absorption. Halogenated aromatic compounds can have high skin permeability.
Respiratory Protection	If exposure limits are exceeded or if irritation is experienced, a full-face respirator is required. ^[1] In the absence of defined exposure limits, use a respirator when handling the powder outside of a certified chemical fume hood.	Protects against inhalation of the powdered compound.

Experimental Workflow: Safe Handling and Disposal

The following diagram and procedural steps outline the mandatory workflow for the safe handling and disposal of **4-Amino-4'-chlorobenzophenone**.

Workflow for Handling 4-Amino-4'-chlorobenzophenone

[Click to download full resolution via product page](#)Caption: Safe handling and disposal workflow for **4-Amino-4'-chlorobenzophenone**.

Detailed Experimental Protocols

1. Preparation and Handling:

- Engineering Controls: All work with solid **4-Amino-4'-chlorobenzophenone** and its solutions must be conducted in a properly functioning chemical fume hood to ensure adequate ventilation.[\[1\]](#)
- Weighing: When weighing the solid compound, use a balance inside the fume hood or in a ventilated enclosure to minimize the risk of inhalation.
- Solution Preparation: When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- Personal Hygiene: Always wash hands thoroughly after handling the chemical, even if gloves were worn.

2. Spill Management:

- Minor Spills: For small spills, avoid dust formation.[\[1\]](#) Collect the spilled material using an appropriate absorbent and place it in a sealed, labeled container for disposal.
- Major Spills: In the event of a large spill, evacuate the area and prevent entry.[\[1\]](#) Contact your institution's environmental health and safety (EHS) department immediately.

3. Disposal Plan:

- Waste Segregation: It is critical to segregate halogenated organic waste from non-halogenated waste streams.[\[4\]](#) Do not mix **4-Amino-4'-chlorobenzophenone** waste with other types of chemical waste.
- Waste Containers: Use designated, compatible, and clearly labeled containers for halogenated waste. The label should include "Halogenated Waste" and list the chemical constituents.
- Disposal Method: The primary disposal method for this chemical is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#) Do not discharge to sewer systems.

- Contaminated Materials: All disposable PPE, contaminated lab supplies (e.g., weigh boats, pipette tips), and spill cleanup materials must be disposed of as solid hazardous waste.

By adhering to these guidelines, you can significantly mitigate the risks associated with the handling of **4-Amino-4'-chlorobenzophenone** and ensure a safe and compliant laboratory environment.

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